

Recommended storage and stability for C18:1-Ceramide- $^{13}\text{C}_{18}$

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Compound of Interest

Compound Name: C18:1-Ceramide- $^{13}\text{C}_{18}$

Cat. No.: B12412110

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Technical Support Center: C18:1-Ceramide- $^{13}\text{C}_{18}$

This technical support center provides essential information for researchers, scientists, and drug development professionals on the recommended storage, stability, and handling of C18:1-Ceramide- $^{13}\text{C}_{18}$. It includes a comprehensive FAQ section, troubleshooting guides, and detailed experimental protocols to ensure the successful application of this stable isotope-labeled compound in your research.

Frequently Asked Questions (FAQs)

Q1: How should I store C18:1-Ceramide- $^{13}\text{C}_{18}$ upon receipt?

A: Upon receipt, C18:1-Ceramide- $^{13}\text{C}_{18}$ should be stored at -20°C in a freezer.^{[1][2][3][4]} It is also recommended to protect the compound from light.^[1] For long-term storage, some suppliers recommend -80°C .

Q2: What is the stability of C18:1-Ceramide- $^{13}\text{C}_{18}$ under recommended storage conditions?

A: The stability of C18:1-Ceramide- $^{13}\text{C}_{18}$ can vary slightly between suppliers. Generally, when stored at -20°C , it is stable for at least one year, with some sources indicating stability for four years or more.^{[2][3][4]} For stock solutions, one supplier specifies stability for up to 6 months at -80°C and for 1 month at -20°C when protected from light.^[5]

Q3: In what solvents is C18:1-Ceramide- $^{13}\text{C}_{18}$ soluble?

A: C18:1-Ceramide-¹³C₁₈ is soluble in organic solvents such as chloroform and ethanol.[2][6] It is also soluble in a mixture of chloroform and methanol (2:1) and slightly soluble in DMF.[2][6] For creating stock solutions for biological experiments, DMSO is also a suitable solvent.[7]

Q4: What are the primary applications of C18:1-Ceramide-¹³C₁₈?

A: C18:1-Ceramide-¹³C₁₈ is primarily used as an internal standard for the accurate quantification of endogenous C18:1-Ceramide in biological samples using mass spectrometry-based techniques like LC-MS/MS.[1][5] It can also be used as a tracer in metabolic flux analysis studies.[5]

Storage and Stability Data Summary

Parameter	Recommendation	Source(s)
Storage Temperature	-20°C	[1][2][3][4]
-80°C (for stock solutions)	[5]	
Stability (Solid)	≥ 1 year	[3][4]
≥ 4 years	[2]	
Stability (Stock Solution)	6 months at -80°C (protect from light)	[5]
1 month at -20°C (protect from light)	[5]	
Shipping Condition	Shipped on dry ice or at room temperature	[2][8]

Troubleshooting Guide

Issue 1: Inconsistent or low signal intensity in mass spectrometry analysis.

- Possible Cause: Degradation of the standard due to improper storage.
 - Solution: Ensure the compound has been consistently stored at -20°C or -80°C and protected from light. Prepare fresh working solutions from a new aliquot of the stock solution.

- Possible Cause: Poor solubility or precipitation in the analytical solvent.
 - Solution: Ensure the solvent used for the final dilution is compatible with the LC-MS system and that the concentration of the standard is within its solubility limits. Sonication of the solution before use can help ensure it is fully dissolved.
- Possible Cause: Adsorption to plasticware.
 - Solution: Use low-retention polypropylene or glass vials for preparing and storing solutions to minimize loss of the lipid standard.

Issue 2: Difficulty dissolving the compound.

- Possible Cause: Using an inappropriate solvent.
 - Solution: Refer to the solubility information provided. Chloroform and ethanol are good primary solvents. For aqueous-based assays, a stock solution in DMSO can be prepared and then diluted in the appropriate buffer, ensuring the final DMSO concentration is low (typically <0.1%).
- Possible Cause: Compound has precipitated out of solution.
 - Solution: Gently warm the solution and vortex or sonicate to aid in re-dissolving the compound.

Issue 3: Poor recovery during lipid extraction from biological samples.

- Possible Cause: Inefficient extraction method.
 - Solution: A common and effective method for extracting ceramides is a modified Bligh-Dyer or Folch extraction using a chloroform/methanol mixture. Ensure the phase separation is clean and that the organic (lower) phase containing the lipids is carefully collected. A re-extraction of the aqueous phase can improve recovery.
- Possible Cause: Degradation of the ceramide during sample processing.
 - Solution: Keep samples on ice throughout the extraction procedure to minimize enzymatic activity. Process samples promptly after collection and addition of the internal standard.

Experimental Protocols

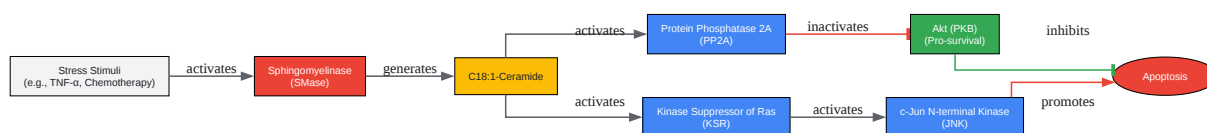
Protocol: Preparation of C18:1-Ceramide-¹³C₁₈ as an Internal Standard for LC-MS/MS Analysis

- Stock Solution Preparation (1 mg/mL):
 - Allow the vial of C18:1-Ceramide-¹³C₁₈ to equilibrate to room temperature before opening.
 - Weigh a precise amount of the compound and dissolve it in an appropriate volume of chloroform or ethanol to achieve a final concentration of 1 mg/mL.
 - Vortex thoroughly to ensure complete dissolution.
 - Store the stock solution in a tightly sealed glass vial at -80°C.
- Working Solution Preparation (e.g., 10 µg/mL):
 - Thaw the stock solution on ice.
 - Dilute the 1 mg/mL stock solution with a suitable solvent (e.g., acetonitrile or methanol) to create a working solution of 10 µg/mL.
 - This working solution can be used to spike biological samples before lipid extraction.
- Sample Spiking:
 - Add a known amount of the C18:1-Ceramide-¹³C₁₈ working solution to each biological sample (e.g., plasma, cell lysate) before starting the lipid extraction process. The amount added should be comparable to the expected endogenous levels of C18:1-Ceramide.
- Lipid Extraction (Example using a modified Folch method):
 - To the spiked sample, add a 2:1 mixture of chloroform:methanol.
 - Vortex vigorously for 2 minutes.
 - Add water to induce phase separation.

- Centrifuge to pellet any debris and clearly separate the aqueous and organic layers.
- Carefully collect the lower organic phase containing the lipids.
- Dry the collected organic phase under a gentle stream of nitrogen.
- Reconstitute the dried lipid extract in an appropriate solvent for LC-MS/MS analysis (e.g., acetonitrile/isopropanol).

Visualizations

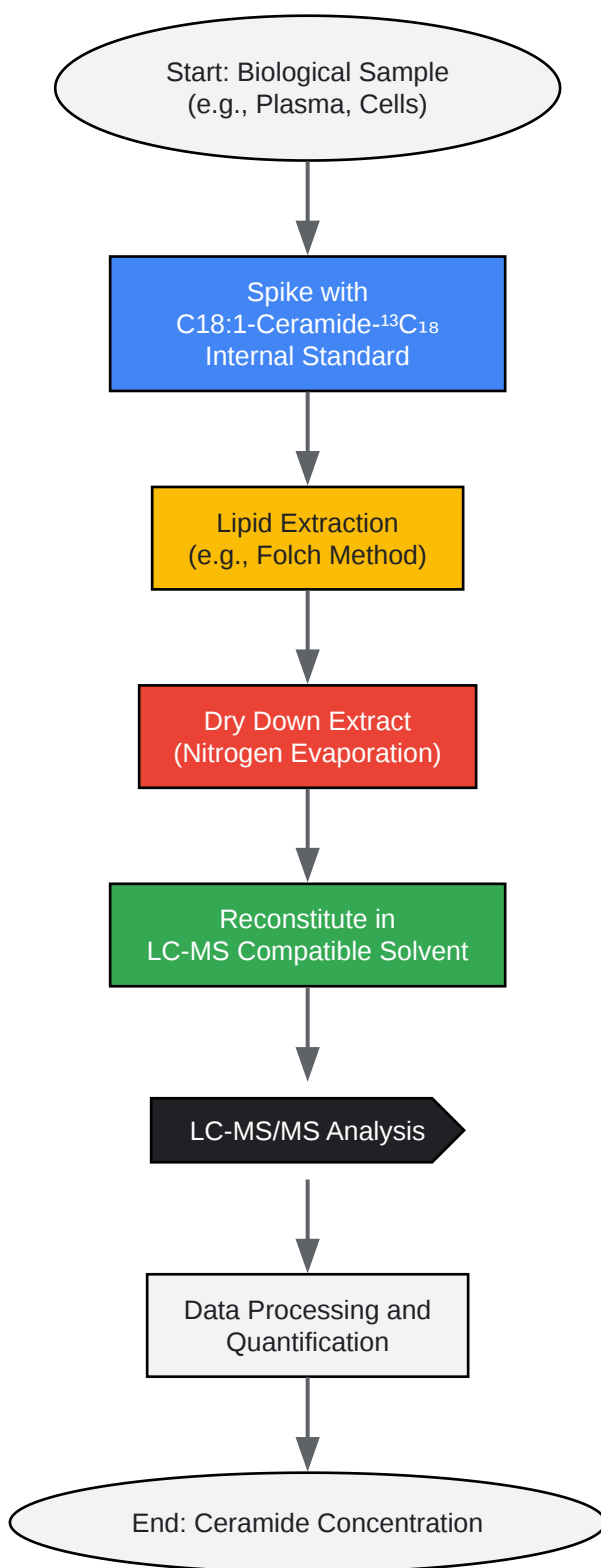
Ceramide-Mediated Signaling Pathway in Apoptosis



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Caption: Ceramide signaling in apoptosis.

Experimental Workflow for Quantification of C18:1-Ceramide



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Caption: General experimental workflow.

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References

- 1. Ceramide signaling in cancer and stem cells - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Ceramide signaling in apoptosis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. The Role of Ceramides in Insulin Resistance - PMC [pmc.ncbi.nlm.nih.gov]
- 4. academic.oup.com [academic.oup.com]
- 5. Apoptotic Sphingolipid Signaling by Ceramides in Lung Endothelial Cells - ProQuest [proquest.com]
- 6. diabetesjournals.org [diabetesjournals.org]
- 7. Sustained Action of Ceramide on the Insulin Signaling Pathway in Muscle Cells: IMPLICATION OF THE DOUBLE-STRANDED RNA-ACTIVATED PROTEIN KINASE - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Ceramide and apoptosis: exploring the enigmatic connections between sphingolipid metabolism and programmed cell death - PubMed [pubmed.ncbi.nlm.nih.gov]
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